

In-Depth Technical Guide: Bis(2,3-dibromopropyl) Phosphate-d10

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Bis(2,3-dibromopropyl)
Phosphate-d10*

Cat. No.: *B15558065*

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analytical methodologies related to **Bis(2,3-dibromopropyl) Phosphate-d10**. It is intended for researchers, scientists, and professionals in the fields of drug development and chemical analysis.

Core Chemical Properties

Bis(2,3-dibromopropyl) Phosphate-d10 is the deuterated analog of Bis(2,3-dibromopropyl) Phosphate. These compounds are derivatives of the flame retardant Tris(2,3-dibromopropyl) Phosphate (TBPP).^[1] The deuterated standard is primarily used for accurate quantification in analytical studies, particularly in environmental and biological monitoring.

Quantitative Data Summary

The following tables summarize the key chemical and physical properties of **Bis(2,3-dibromopropyl) Phosphate-d10** and its non-deuterated counterpart.

Property	Bis(2,3-dibromopropyl) Phosphate-d10 Value	Reference
Molecular Formula	C6HD10Br4O4P	[1]
Molecular Weight	507.8 g/mol	[1]
Storage Temperature	-20°C	[1]
Solubility	Methanol (Slightly)	[1]

Property	Bis(2,3-dibromopropyl) Phosphate Value	Reference
CAS Number	5412-25-9	
Molecular Formula	C6H11Br4O4P	
Molecular Weight	497.74 g/mol	
Boiling Point	457.7°C at 760 mmHg	
Density	2.31 g/cm ³	
Flash Point	230.6°C	
Vapor Pressure	1.19E-09 mmHg at 25°C	
pKa	1.26 ± 0.50 (Predicted)	
Stability	Hygroscopic	
Solubility	Chloroform (Slightly), Methanol (Slightly)	

Experimental Protocols

Plausible Synthesis of Bis(2,3-dibromopropyl) Phosphate-d10

While the specific, proprietary synthesis method for commercial **Bis(2,3-dibromopropyl) Phosphate-d10** is not publicly available, a plausible route can be inferred from general

methods for synthesizing deuterated organophosphorus compounds. A common strategy involves the reaction of a deuterated alcohol with a phosphorus oxyhalide.

Materials:

- 2,3-Dibromo-1-propanol-d5
- Phosphorus oxychloride (POCl₃)
- Pyridine (or another suitable base)
- Anhydrous diethyl ether (or other suitable solvent)

Procedure:

- In a flame-dried, three-necked flask equipped with a magnetic stirrer, dropping funnel, and a nitrogen inlet, dissolve 2,3-Dibromo-1-propanol-d5 in anhydrous diethyl ether under a nitrogen atmosphere.
- Cool the solution to 0°C in an ice bath.
- Slowly add a stoichiometric amount of phosphorus oxychloride dropwise to the solution while stirring.
- After the addition is complete, add a slight excess of pyridine to the reaction mixture to neutralize the HCl byproduct.
- Allow the reaction to stir at room temperature for several hours to ensure completion.
- The reaction mixture is then filtered to remove the pyridinium hydrochloride salt.
- The filtrate is washed sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.

- Purification of the **Bis(2,3-dibromopropyl) Phosphate-d10** is typically achieved through column chromatography.

Analytical Method for Bis(2,3-dibromopropyl) Phosphate in Textiles

A validated method for the analysis of Bis(2,3-dibromopropyl) Phosphate in textile products has been developed using Gas Chromatography-Mass Spectrometry (GC-MS). This method is crucial for regulatory compliance and safety assessment of consumer products.

Materials:

- Textile sample
- Methanol containing hydrochloric acid
- Trimethylsilyl diazomethane
- **Bis(2,3-dibromopropyl) Phosphate-d10** (as an internal standard)
- GC-MS system

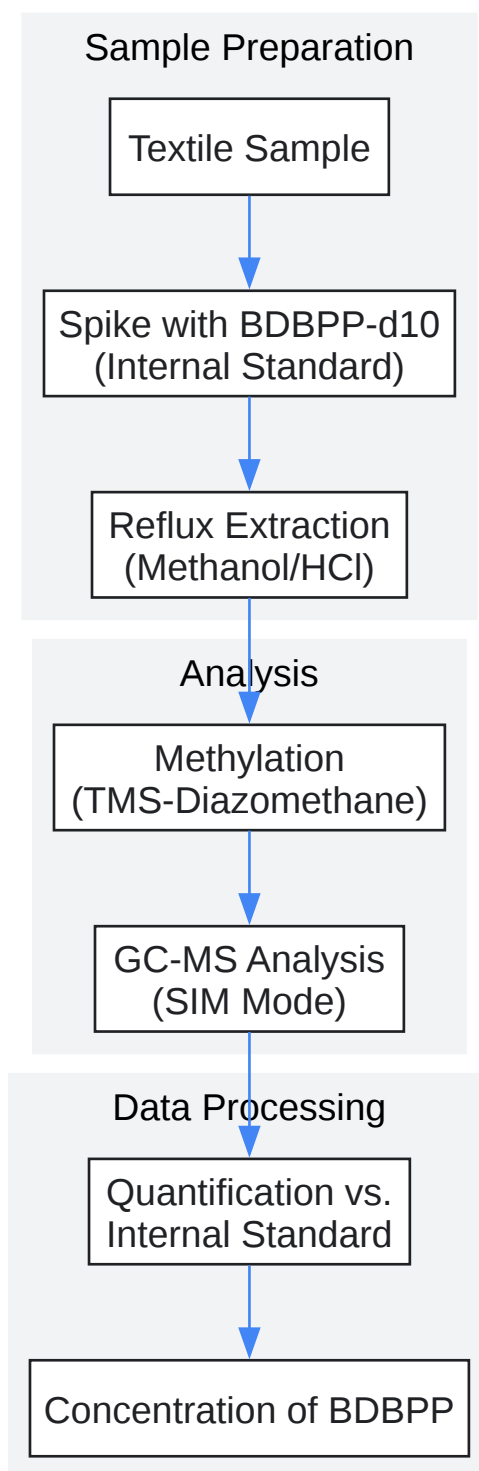
Procedure:

- **Extraction:** A known weight of the textile sample is subjected to reflux extraction with methanol containing hydrochloric acid. The internal standard, **Bis(2,3-dibromopropyl) Phosphate-d10**, is added prior to extraction for accurate quantification.
- **Derivatization:** After extraction, the Bis(2,3-dibromopropyl) Phosphate is methylated using trimethylsilyl diazomethane to improve its chromatographic properties.
- **Analysis:** The derivatized extract is then analyzed by GC-MS. The instrument is operated in selected ion monitoring (SIM) mode for enhanced sensitivity and selectivity.
- **Quantification:** The concentration of Bis(2,3-dibromopropyl) Phosphate in the sample is determined by comparing the peak area of the analyte to that of the deuterated internal standard.

Visualizations

Metabolic Pathway of Tris(2,3-dibromopropyl) phosphate

Bis(2,3-dibromopropyl) phosphate is a significant metabolite of the flame retardant Tris(2,3-dibromopropyl) phosphate (TBPP). The metabolic conversion is primarily mediated by cytochrome P450 enzymes in the liver.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. usbio.net [usbio.net]
- To cite this document: BenchChem. [In-Depth Technical Guide: Bis(2,3-dibromopropyl) Phosphate-d10]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15558065/docs#in-depth-technical-guide-bis-2-3-dibromopropyl-phosphate-d10\]](https://www.benchchem.com/product/b15558065/docs#in-depth-technical-guide-bis-2-3-dibromopropyl-phosphate-d10)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check